

N-Boc-4-piperidinecarboxaldehyde CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 4-formylpiperidine-1-carboxylate*

Cat. No.: B029969

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An In-depth Technical Guide to N-Boc-4-piperidinecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on N-Boc-4-piperidinecarboxaldehyde, a key building block in modern medicinal chemistry. Its versatile reactivity makes it a valuable intermediate in the synthesis of a wide array of pharmaceutical compounds. This document outlines its fundamental physicochemical properties.

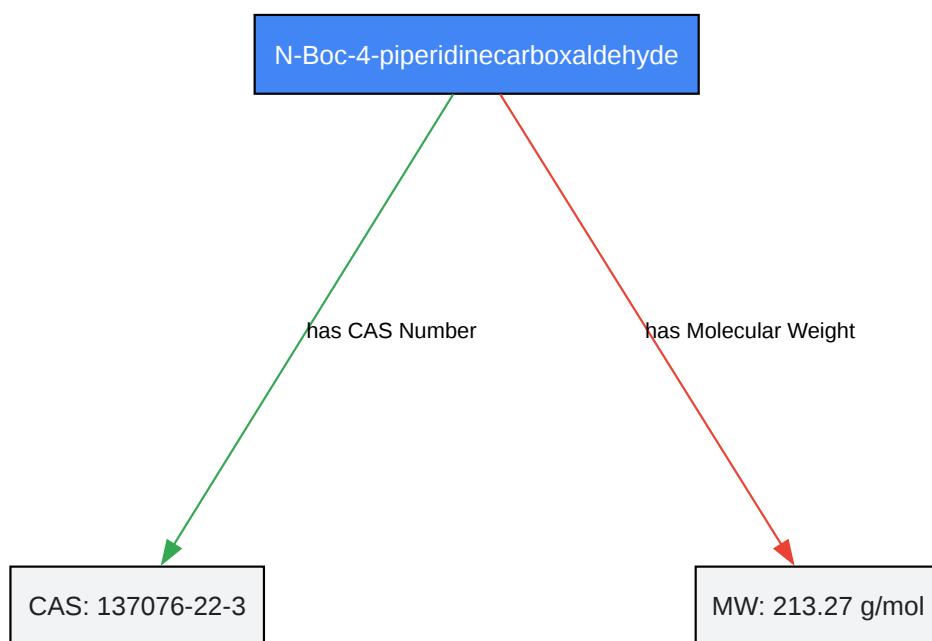
Physicochemical Properties

N-Boc-4-piperidinecarboxaldehyde, also known as **tert-butyl 4-formylpiperidine-1-carboxylate**, is a derivative of piperidine.^{[1][2][3]} The tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom allows for controlled reactions at other positions of the piperidine ring. The key quantitative data for this compound are summarized in the table below.

Property	Value	References
CAS Number	137076-22-3	[1] [2] [3] [4] [5]
Molecular Weight	213.27 g/mol	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₁ H ₁₉ NO ₃	[2] [3] [4]

Structural and Relational Information

The following diagram illustrates the relationship between the common name of the compound and its key identifiers.



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Figure 1. Key identifiers for N-Boc-4-piperidinecarboxaldehyde.

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References

- 1. 137076-22-3 Cas No. | Piperidine-4-carboxaldehyde, N-BOC protected | Apollo [store.apolloscientific.co.uk]
- 2. 1-Boc-哌啶-4-甲醛 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 1-tert-Butoxycarbonyl-4-piperidinecarboxaldehyde | 137076-22-3 [chemicalbook.com]
- 4. tert-Butyl 4-formylpiperidine-1-carboxylate | C₁₁H₁₉NO₃ | CID 1514430 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Boc-哌啶-4-甲醛 95% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [N-Boc-4-piperidinecarboxaldehyde CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029969#n-boc-4-piperidinecarboxaldehyde-cas-number-and-molecular-weight]

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